

Introduction: The Significance of Stable Isotope-Labeled Standards

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Compound of Interest

Compound Name: Sulfathiazole-13C6

CAS No.: 1196157-72-8

Cat. No.: B1401506

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In the precise world of analytical chemistry, especially within the pharmaceutical and environmental sciences, accuracy and reliability are paramount. The quantification of specific molecules in complex mixtures, such as biological fluids or environmental samples, is often challenged by matrix effects and variations in sample processing. To counteract these variables, internal standards are employed. A superior internal standard closely mimics the chemical and physical properties of the analyte of interest. Stable isotope-labeled (SIL) compounds, such as **Sulfathiazole-13C6**, represent the gold standard for internal standards in mass spectrometry-based assays. The incorporation of heavy isotopes, in this case, Carbon-13, renders the molecule chemically identical to its unlabeled counterpart but distinguishable by its mass. This allows for precise correction of analytical variability, leading to highly accurate and reproducible quantification.

Unveiling Sulfathiazole-13C6: Chemical Identity and Structure

Sulfathiazole-13C6 is the isotopically labeled form of sulfathiazole, an organosulfur compound that has been used as a short-acting sulfonamide antibiotic. The "-13C6" designation indicates

that six of the carbon atoms in the molecule have been replaced with the stable isotope Carbon-13.

Key Identifiers and Properties:

Property	Value
Chemical Name	4-amino-N-(1,3-thiazol-2-yl)benzene-1,2,3,4,5,6- ¹³ C ₆ -sulfonamide
CAS Number	1217833-78-4
Molecular Formula	¹³ C ₆ C ₃ H ₉ N ₃ O ₂ S ₂
Molecular Weight	Approximately 261.3 g/mol
Appearance	White to off-white solid

Chemical Structure:

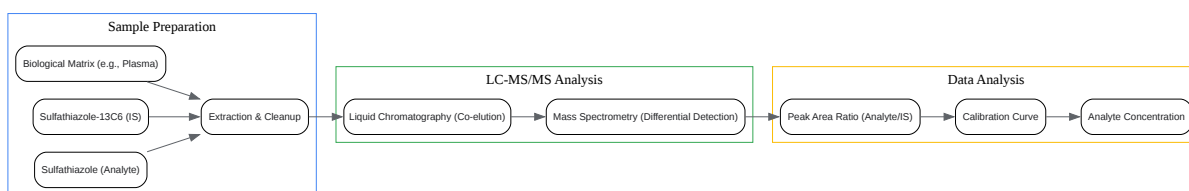
The foundational structure of **Sulfathiazole-13C6** consists of a benzene sulfonamide core with an aminothiazole group attached to the sulfonamide nitrogen. The six carbon atoms of the benzene ring are the sites of isotopic labeling.

Caption: Chemical structure of **Sulfathiazole-13C6**, highlighting the six Carbon-13 atoms in the benzene ring.

The Rationale and Mechanism of Isotopic Labeling

The choice of Carbon-13 for isotopic labeling is deliberate. It is a stable, non-radioactive isotope of carbon. By replacing the naturally abundant Carbon-12 with Carbon-13, the mass of the molecule is increased without significantly altering its chemical reactivity, polarity, or chromatographic retention time. When a sample containing both the unlabeled analyte (sulfathiazole) and the labeled internal standard (**Sulfathiazole-13C6**) is analyzed by mass spectrometry, the two compounds are detected as distinct ions with a specific mass difference (in this case, 6 Daltons). This mass difference allows the instrument to differentiate and independently quantify both the analyte and the internal standard.

Logical Framework for Quantification:



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Caption: The logical workflow for quantitative analysis using a stable isotope-labeled internal standard.

Experimental Protocol: Quantification of Sulfathiazole in a Biological Matrix

This section provides a generalized, step-by-step protocol for the use of **Sulfathiazole-13C6** in a typical bioanalytical workflow.

Objective: To accurately quantify the concentration of sulfathiazole in a plasma sample.

Materials:

- Sulfathiazole analytical standard
- **Sulfathiazole-13C6** internal standard
- LC-MS grade solvents (e.g., acetonitrile, methanol, formic acid)
- Blank plasma
- Standard laboratory equipment (pipettes, centrifuges, vials)

Methodology:

- Preparation of Stock and Working Solutions:
 - Prepare a 1 mg/mL stock solution of Sulfathiazole in methanol.
 - Prepare a 1 mg/mL stock solution of **Sulfathiazole-13C6** in methanol.

- From the sulfathiazole stock solution, prepare a series of calibration standards by serial dilution in a suitable solvent mixture (e.g., 50:50 methanol:water).
- Prepare a working internal standard solution of **Sulfathiazole-13C6** at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation:
 - To 100 μ L of each plasma sample (calibrator, quality control, or unknown), add 10 μ L of the working internal standard solution.
 - Vortex briefly to mix.
 - Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.
 - Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Employ a C18 reversed-phase column.
 - Use a gradient elution with mobile phases consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - The gradient should be optimized to ensure baseline separation of sulfathiazole from other matrix components.
 - Mass Spectrometry (MS):
 - Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.
 - Use Multiple Reaction Monitoring (MRM) for detection and quantification.

- MRM Transitions:
 - Sulfathiazole: m/z 256.0 → 156.0
 - **Sulfathiazole-13C6**: m/z 262.0 → 162.0
- Data Analysis:
 - Integrate the peak areas for both the sulfathiazole and **Sulfathiazole-13C6** MRM transitions.
 - Calculate the peak area ratio (Sulfathiazole Area / **Sulfathiazole-13C6** Area) for each sample.
 - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
 - Determine the concentration of sulfathiazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion: The Indispensable Role of Sulfathiazole-13C6

Sulfathiazole-13C6 stands as a testament to the advancements in analytical chemistry. Its role as a stable isotope-labeled internal standard is not merely a matter of convenience but a fundamental requirement for achieving the high standards of accuracy and precision demanded in modern scientific research and regulated industries. By providing a reliable means to correct for analytical variability, **Sulfathiazole-13C6** enables researchers and drug development professionals to generate robust and defensible data, ultimately contributing to safer and more effective pharmaceuticals and a better understanding of their behavior in biological systems.

References

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